

5-Bromoisoquinoline physical properties and data

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Compound of Interest

Compound Name: 5-Bromoisoquinoline

Cat. No.: B027571

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An In-depth Technical Guide to the Physical and Chemical Properties of **5-Bromoisoquinoline**

This technical guide provides a comprehensive overview of the core physical and chemical properties of **5-Bromoisoquinoline**, a vital synthetic intermediate in pharmaceutical development and organic synthesis.^{[1][2][3]} The information is curated for researchers, scientists, and professionals in drug development, with a focus on presenting clear, quantitative data and detailed experimental methodologies.

General and Chemical Properties

5-Bromoisoquinoline is a substituted heterocyclic aromatic compound.^[3] It serves as a key starting material and building block in the synthesis of a variety of more complex molecules, particularly in the development of pharmaceutical agents and advanced materials.^[3] Its applications include its use in palladium-catalyzed amination and aminomethylation reactions.^{[1][2][4]}

Table 1: General and Chemical Identification

Property	Value	Reference
Molecular Formula	C₉H₆BrN	[1] [2] [3] [5]
Molecular Weight	208.05 g/mol	[1] [5] [6]
CAS Number	34784-04-8	[1] [2] [3] [5]
Appearance	White to yellow-brown crystalline powder/solid.	[1] [2] [3]
pKa (Predicted)	4.39 ± 0.13	[1] [2]
InChI Key	CYJZJGYTFFQQBY-UHFFFAOYSA-N	[1] [4] [6]

| Canonical SMILES | C1=CC2=C(C=CN=C2)C(=C1)Br | [\[2\]](#)[\[6\]](#) |

Physical Property Data

The physical properties of a compound are crucial for its handling, purification, and use in synthetic procedures. The data for **5-Bromoisoquinoline** are summarized below.

Table 2: Key Physical Properties

Property	Value	Reference
Melting Point	83-87 °C (lit.)	[1][2][4][7]
	79-90 °C	[3]
	82 °C	[8]
Boiling Point	95-97 °C at 0.1 mmHg	[1]
	312.3 °C at 760 mmHg	[2]
	145-149 °C at 14 mmHg	[9]
Density (Predicted)	1.564 ± 0.06 g/cm ³	[1][2]
Flash Point	142.7 °C	[2]
Refractive Index (Predicted)	1.673	[2]

| Vapor Pressure | 0.000977 mmHg at 25 °C |[2] |

Table 3: Solubility Profile

Solvent	Solubility	Reference
Chloroform	Soluble	[1][2]
Dichloromethane	Soluble	[1][2]
Ethyl Acetate	Soluble	[1][2]

| Methanol | Soluble |[1][2] |

Spectroscopic Data

Spectroscopic analysis is fundamental for confirming the structure and purity of organic compounds.

Table 4: Spectroscopic Data for **5-Bromoisoquinoline**

Technique	Data	Reference
¹ H NMR (500 MHz, DMSO-d ₆)	δ (ppm): 9.37 (s, 1H), 8.66 (d, 1H, J=5.9 Hz), 8.19 (d, 1H, J=8.2 Hz), 8.15 (d, 1H, J=7.5 Hz), 7.91 (d, 1H, J=6.0 Hz), 7.62 (t, 1H, J=7.8 Hz)	[9]
¹³ C NMR (DMSO-d ₆)	δ (ppm): 152.9, 144.6, 134.3, 133.9, 129.3, 128.4, 127.9, 120.3, 118.5	[9]

| IR (CHCl₃) | ν (cm⁻¹): 3053, 1582, 1509, 1484, 1352, 1263, 1222, 1112, 1000 [9] |

Experimental Protocols

The following sections detail standardized laboratory methods for determining the key physical properties of organic solids like **5-Bromoisoquinoline**.

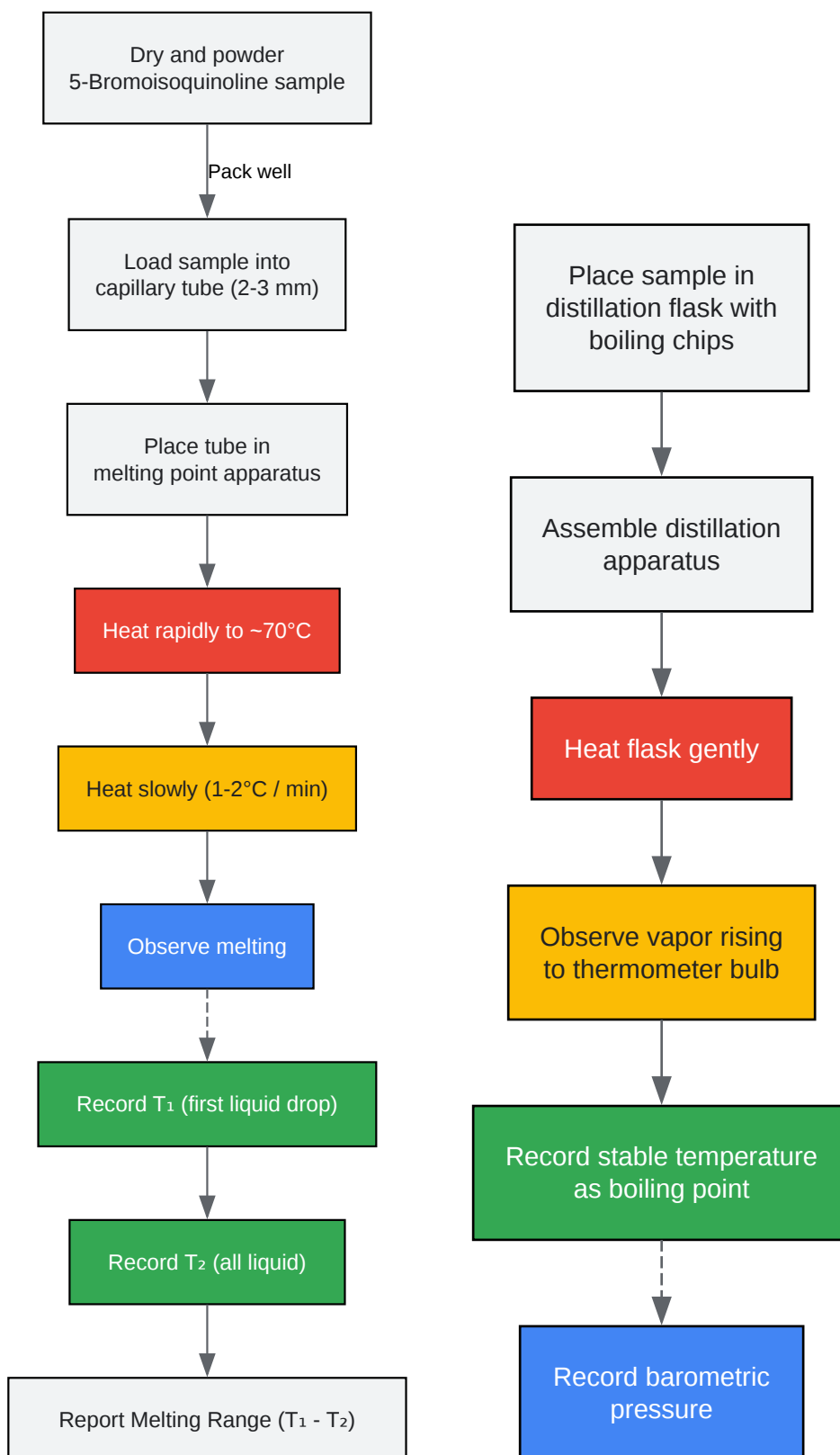
Melting Point Determination

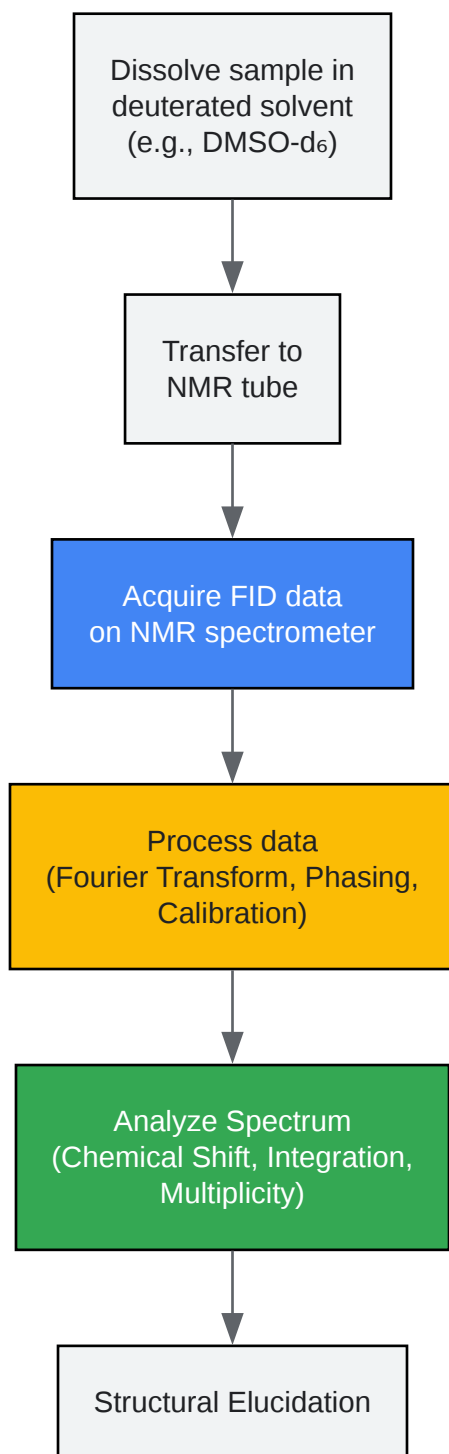
The melting point is a critical indicator of purity for a crystalline solid.[10] A sharp melting range typically indicates a high degree of purity.[10] The capillary method using a melting point apparatus is standard.[11]

Methodology:

- **Sample Preparation:** Ensure the **5-Bromoisoquinoline** sample is completely dry and finely powdered. Load the sample into a capillary tube (sealed at one end) to a height of 2-3 mm. [12][13] The sample must be well-packed to avoid shrinking during heating.[12]
- **Apparatus Setup:** Place the capillary tube into the heating block of a melting point apparatus (e.g., Mel-Temp).[10]
- **Heating:** If the approximate melting point is known (around 83-87 °C), heat the sample rapidly to about 15-20 °C below this temperature.[12] Then, reduce the heating rate to a slow 1-2 °C per minute to ensure thermal equilibrium.[10][13]

- Observation and Recording: Record the temperature at which the first droplet of liquid appears (the beginning of the melting range). Continue heating slowly and record the temperature at which the entire solid mass turns into a clear liquid (the end of the melting range).^[10]^[14]





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